

Personal protective equipment for handling (1-¹³C)Aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1-¹³C)Aniline

Cat. No.: B101788

[Get Quote](#)

Essential Safety and Handling Guide for (1-¹³C)Aniline

This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with (1-¹³C)Aniline. Given that the isotopic label does not alter the chemical properties, the safety precautions are identical to those for standard aniline. Aniline is a toxic compound that requires strict adherence to safety procedures to minimize exposure risk.

Aniline is a combustible, oily liquid that is toxic through all routes of exposure: inhalation, skin absorption, and ingestion.[1][2] It is classified as a suspected carcinogen and mutagen and can cause serious damage to organs through prolonged or repeated exposure.[3][4][5][6] Acute exposure can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, identifiable by a blue color of the skin and lips (cyanosis).[7][8]

Hazard Summary and Exposure Limits

Always consult the Safety Data Sheet (SDS) for the most detailed information before beginning any work.[1][3]

Hazard Classification	Description	Exposure Limits
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.[4][5][9]	OSHA PEL: 5 ppm (TWA)[1] [10]
Carcinogenicity	Suspected of causing cancer (IARC Group 2A).[3][5][7]	ACGIH TLV: 2 ppm (TWA)[1][7] [11]
Serious Eye Damage	Causes serious, potentially irreversible eye damage.[3][4] [5][6]	NIOSH REL: Lowest feasible concentration.[7]
Skin Sensitization	May cause an allergic skin reaction.[3][4][5]	
Germ Cell Mutagenicity	Suspected of causing genetic defects.[4][5][6]	
Specific Target Organ Toxicity	Causes damage to the blood, central nervous system, and spleen through prolonged or repeated exposure.[3][4][5]	

Operational and Disposal Plan

Engineering Controls

Proper ventilation is the primary method for controlling exposure.

- Chemical Fume Hood: All work involving the handling or transfer of (1-¹³C)Aniline must be conducted within a properly functioning and certified laboratory chemical fume hood.[1][3][12]
- Glove Box: For procedures with a higher risk of aerosol generation, a glove box may be required.[1]
- Accessibility: An eyewash station and safety shower must be easily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact.

Protection Type	Specification	Rationale
Hand Protection	Recommended: Butyl, Neoprene, Polyvinyl Alcohol (PVA), or Viton gloves. [3]	Prevents skin absorption, a primary route of toxic exposure. [2]
NOT Recommended: Nitrile gloves are not recommended for aniline as they offer poor protection. [3]	Nitrile has a low breakthrough time with aniline.	
Always consult the glove manufacturer's compatibility chart for specific breakthrough times. [3]	Ensures selection of appropriate glove material for the duration of the task.	
Eye & Face Protection	Chemical splash goggles are required at a minimum. [3] For tasks with a higher splash risk, use chemical safety goggles and a full-face shield. [2]	Protects against splashes that can cause serious eye damage. [3][6]
Skin & Body Protection	A fully buttoned, long-sleeved lab coat, long pants, and closed-toe shoes are required. [1] [3] For larger quantities or splash potential, chemical-resistant coveralls may be necessary.	Minimizes the risk of accidental skin contact.
Respiratory Protection	Typically not required when work is performed within a certified chemical fume hood. If exposure limits may be exceeded, a NIOSH-approved respirator with organic vapor cartridges is necessary. [13]	Protects against the inhalation of toxic vapors. [7]

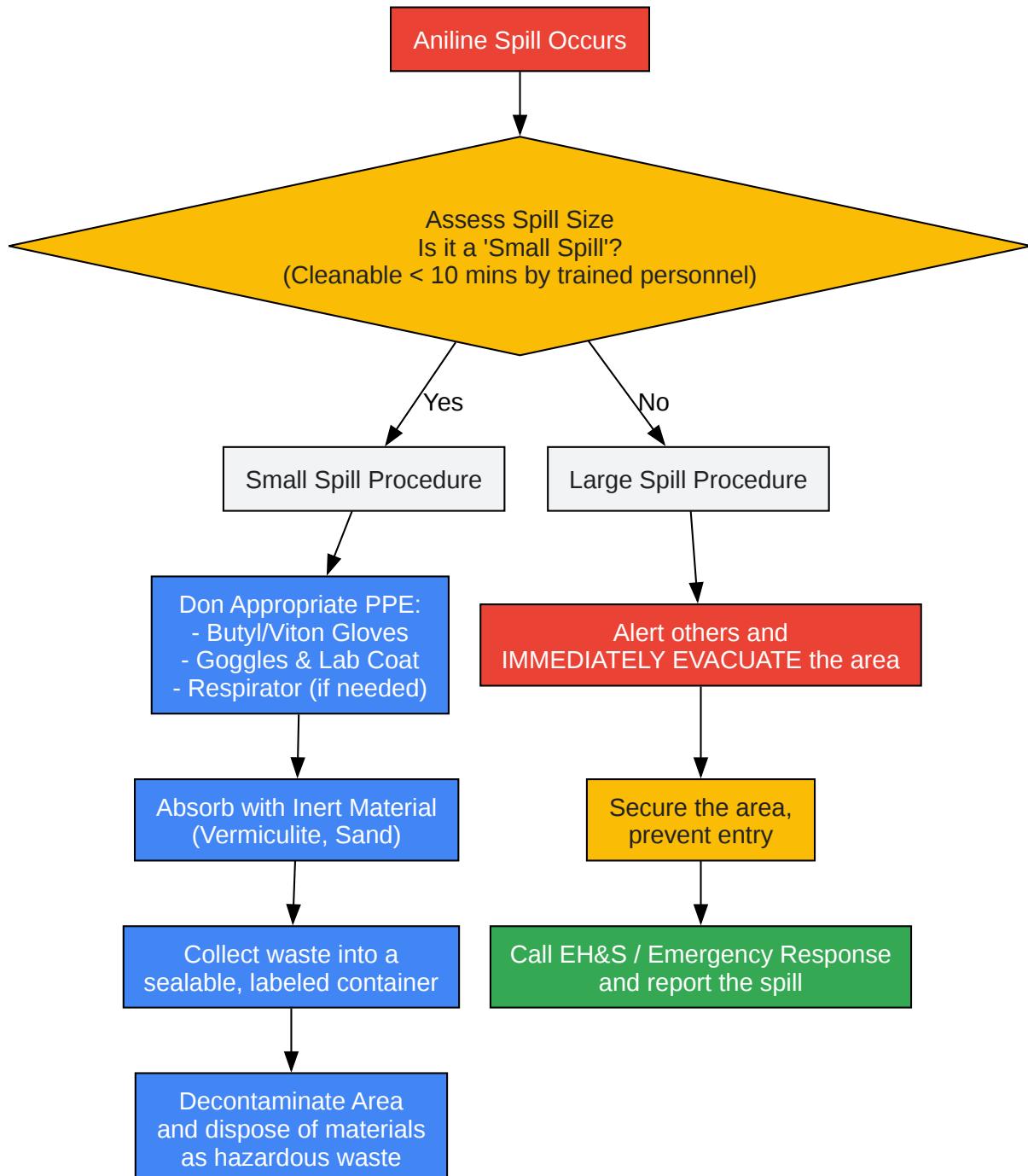
Personnel must be medically cleared and fit-tested to wear a respirator. [3]	Ensures proper respirator function and user safety.
----------------------------------------------------------------------------------------------	-----------------------------------------------------

Handling and Storage Protocol

- Designated Area: Confine all work with aniline to a designated area within a chemical fume hood.[\[3\]](#)
- Quantities: Purchase and store the smallest quantities needed for your research.[\[3\]](#)
- Storage: Store containers in a cool, dry, and well-ventilated area, away from direct sunlight, heat, and ignition sources.[\[2\]](#)[\[3\]](#) Containers should be stored below eye level in secondary containment.[\[3\]](#)
- Incompatibilities: Store aniline away from strong oxidizing agents, strong acids, bases, iron, and zinc.[\[1\]](#)[\[3\]](#)
- Transport: When moving aniline between labs, use sealed, clearly labeled containers within non-breakable secondary containment (such as a bottle carrier).[\[3\]](#)
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[3\]](#)[\[7\]](#) Do not eat, drink, or smoke in areas where aniline is handled.[\[5\]](#)[\[14\]](#)

Spill and Emergency Procedures

Immediate and correct response is crucial. The following workflow outlines the general procedure for an aniline spill.

[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to an aniline spill.

First Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][4][15]
- Skin Contact: Quickly remove all contaminated clothing.[7][10] Immediately wash the affected skin area with large amounts of soap and water for at least 15 minutes.[1][7] Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, holding the eyelids open.[1][7] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[1][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Call a physician or poison control center immediately.[1][10]

Disposal Plan

(1-¹³C)Aniline and any materials contaminated with it must be treated as hazardous waste.

- Waste Collection: Collect all aniline waste, including contaminated absorbents and PPE, in a compatible and clearly labeled, sealable container (e.g., a polyethylene container).[3]
- Labeling: Affix a completed hazardous waste label to the container.
- Storage: Store the waste container in a designated, secure area, away from incompatible materials, and within secondary containment.
- Disposal: Arrange for waste pickup through your institution's Environmental Health & Safety (EH&S) department.[1]
- Prohibition: NEVER dispose of aniline waste down the drain or in the regular trash.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ipo.rutgers.edu [ipo.rutgers.edu]
- 2. lanxess.com [lanxess.com]
- 3. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 4. sia-toolbox.net [sia-toolbox.net]
- 5. pentachemicals.eu [pentachemicals.eu]
- 6. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 7. nj.gov [nj.gov]
- 8. Aniline Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. chemos.de [chemos.de]
- 10. archpdfs.lps.org [archpdfs.lps.org]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. carlroth.com [carlroth.com]
- 13. benchchem.com [benchchem.com]
- 14. echemi.com [echemi.com]
- 15. ANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling (1-~13~C)Aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b101788#personal-protective-equipment-for-handling-1-13-c-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com